Comparative Guide: Biological Activity of Benzo[c] vs. Benzo[d] Isosteres

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Compound of Interest

Compound Name:	*3-Bromobenzo[c]isothiazole-5-carboxylic acid*
Cat. No.:	*B14781972*

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Executive Summary

In medicinal chemistry, the strategic substitution of heteroatoms and ring fusion points—scaffold hopping—is a critical tool for optimizing pharmacokinetics (PK) and binding affinity. This guide analyzes the bioisosteric relationship between benzo[d]isoxazoles (1,2-benzisoxazoles) and benzo[c]isoxazoles (2,1-benzisoxazoles/anthranils).

While often treated as simple positional isomers, these scaffolds exhibit fundamentally different electronic structures. The benzo[d] series is aromatic and chemically robust, serving as the core for major antipsychotics (e.g., Risperidone). In contrast, the benzo[c] series possesses o-quinoid character, conferring unique reactivity and metabolic liabilities that can be leveraged for specific covalent or prodrug mechanisms but often pose stability challenges.[1]

Structural & Electronic Divergence

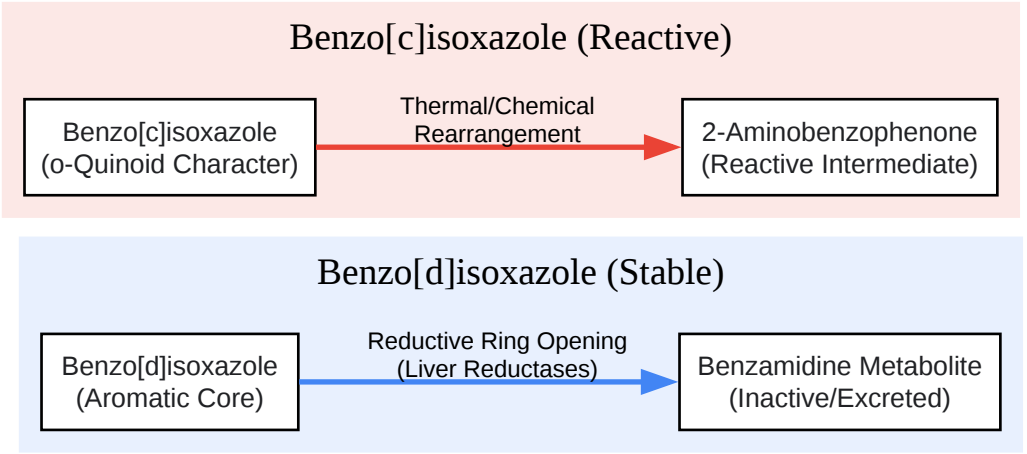
The core difference lies in the fusion of the benzene ring to the isoxazole moiety.[2]

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Feature	Benzo[d]isoxazole (1,2-isomer)	Benzo[c]isoxazole (2,1-isomer / Anthranil)
Fusion Bond	Fused at isoxazole C4-C5 (d-face)	Fused at isoxazole C3-C4 (c-face)
Electronic State	Fully aromatic 10 -electron system.[3]	Pseudo-aromatic; significant o-quinoid contribution.[3]
Dipole Moment	Moderate; N-O bond is polarized but stable.	Higher; strong polarization facilitates ring opening.
Chemical Stability	High; resistant to mild acid/base.	Lower; susceptible to thermal/photochemical rearrangement.
Metabolic Liability	Reductive N-O cleavage (reductases).	Ring expansion or cleavage to 2-aminobenzophenones.[3]

Electronic Consequence Diagram

The following diagram illustrates the structural relationship and the electronic disparity leading to different metabolic fates.



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Figure 1: Divergent stability profiles. The [d]-isomer undergoes enzymatic reduction, while the [c]-isomer is prone to spontaneous or chemically induced rearrangement due to its quinoid nature.[3]

Biological Activity Comparison

Antipsychotic & CNS Activity

The benzo[d]isoxazole scaffold is a "privileged structure" in CNS drug discovery.

- Mechanism: The scaffold positions the basic nitrogen (often in a side chain) to interact with Aspartate residues in D2 dopamine and 5-HT2A serotonin receptors.
- Marketed Examples: Risperidone, Paliperidone, Iloperidone.[4][5]
- Isostere Comparison: Replacing the [d]-core with a [c]-core in these systems typically results in a loss of potency.[3] The [c]-isomer alters the vector of the side chain and the electrostatic potential surface, disrupting the critical

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  stacking interactions within the receptor pocket.

Metabolic Stability & Toxicity (Case Study: Razaxaban)

In the development of Factor Xa inhibitors, the metabolic stability of the isoxazole ring is a limiting factor.

- Benzo[d] Liability: Research on Razaxaban demonstrated that the primary clearance pathway is the reductive cleavage of the N-O bond by NADH-dependent liver reductases. This opens the ring to form a stable benzamidine.
- Benzo[c] Implication: While [c]-isosteres are sometimes explored to block this specific reduction, their intrinsic instability often leads to faster non-enzymatic degradation or idiosyncratic toxicity via reactive nitroso intermediates.

RBP4 Antagonists (Direct Experimental Comparison)

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A study targeting Retinol-Binding Protein 4 (RBP4) for hepatic steatosis provided a rare head-to-head comparison of the two isomers.[3]

Experimental Data Summary:

Compound Class	Core Structure	IC50 (hRBP4)	Stability (t1/2 Microsomes)
Compound 22	**N-phenylbenzo[d]isoxazole-3-carboxamide**	24 nM	**> 60 min**

| Compound 23 | N-phenylbenzo[c]isoxazole-3-carboxamide | > 1000 nM | < 15 min |[3]

Analysis: The [d]-isomer (Compound 22) maintained high potency and metabolic stability. The [c]-isomer (Compound 23) showed a drastic loss of potency, likely due to the altered bond angles of the carboxamide vector relative to the aromatic ring, preventing optimal fit in the RBP4 hydrophobic pocket.

Experimental Protocols

Synthesis of Benzo[d]isoxazoles (1,2-Isomer)

This protocol yields the stable aromatic core used in CNS ligands.

Reagents: Salicylaldehyde oxime, 1,1'-Carbonyldiimidazole (CDI), THF. Workflow:

- Activation: Dissolve salicylaldehyde oxime (1.0 eq) in anhydrous THF. Add CDI (1.2 eq).
- Cyclization: Reflux the mixture for 2-4 hours. The CDI activates the phenolic oxygen, facilitating intramolecular nucleophilic attack by the oxime nitrogen.
- Workup: Evaporate solvent, redissolve in EtOAc, wash with 1N HCl and brine.
- Purification: Recrystallize from Ethanol/Water.

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- Validation: 1H NMR shows disappearance of oxime OH and phenol OH signals; characteristic C3-H singlet appears ~8.5-9.0 ppm.[3]

Synthesis of Benzo[c]isoxazoles (Anthranils)

This protocol requires milder conditions due to the thermal instability of the product.

Reagents: 2-Nitrobenzaldehyde, Tin(II) Chloride ($SnCl_2$), Methanol. Workflow:

- Reduction/Cyclization: Dissolve 2-nitrobenzaldehyde (1.0 eq) in MeOH. Slowly add $SnCl_2$ (3.0 eq) at 0°C.
- Reaction: Stir at room temperature (Do NOT heat > 40°C) for 3 hours. The nitro group reduces to a nitroso/hydroxylamine intermediate which cyclizes onto the aldehyde.
- Workup: Quench with saturated $NaHCO_3$. Filter through Celite. Extract filtrate with DCM.
- Purification: Flash chromatography (Silica, Hexane/EtOAc). Avoid acidic columns as ring opening can occur.
- Storage: Store at -20°C under Argon.

In Vitro Metabolic Stability Assay (Microsomal)

To differentiate the N-O bond stability of [c] vs [d] isosteres.

Materials: Human Liver Microsomes (HLM), NADPH regenerating system, PBS (pH 7.4). Protocol:

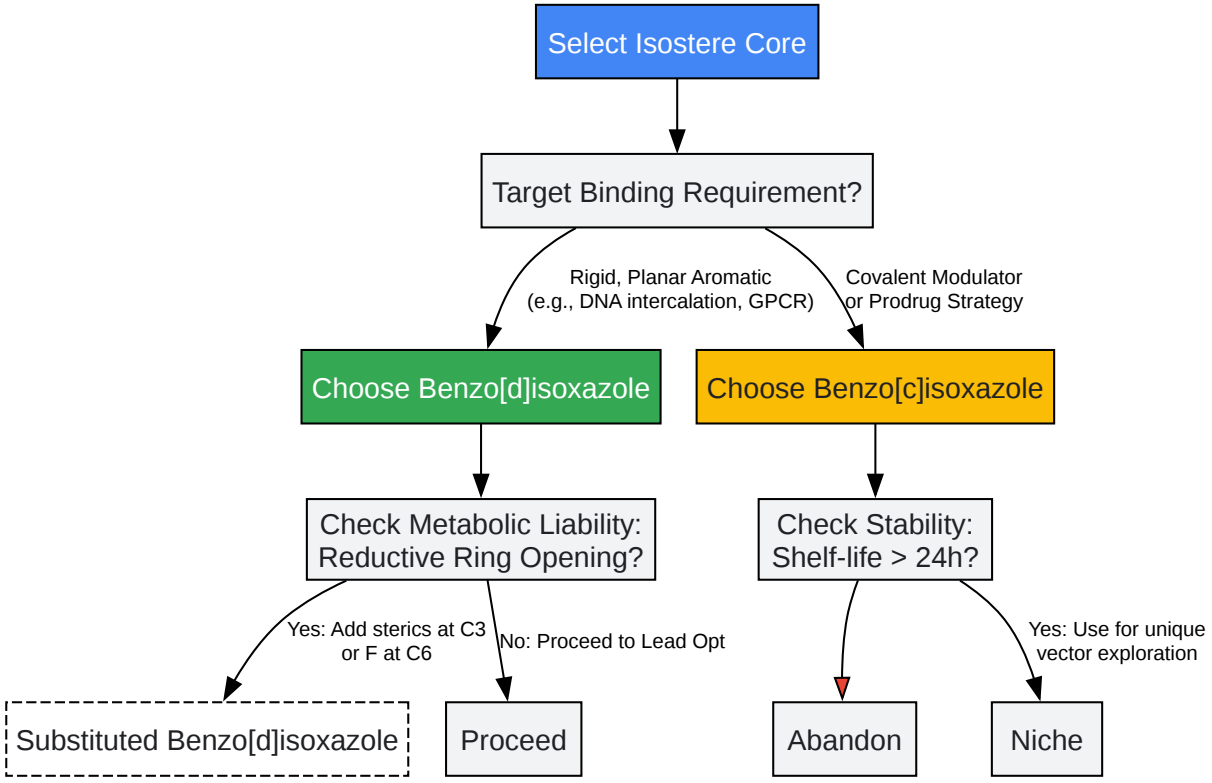
- Incubation: Mix test compound (1 µM) with HLM (0.5 mg protein/mL) in PBS at 37°C.
- Initiation: Add NADPH to start the reaction.
- Sampling: Aliquot at 0, 5, 15, 30, and 60 min. Quench immediately in ice-cold Acetonitrile containing internal standard.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Monitoring:

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- For Benzo[d]: Monitor for +2 Da mass shift (ring opening to benzamidine).
- For Benzo[c]: Monitor for rearrangement products (e.g., anthranilic acid derivatives).

Decision Matrix for Drug Design

Use the following logic flow to determine which isostere fits your program.



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Figure 2: Strategic decision tree for selecting between [c] and [d] isosteres based on target requirements and stability profiles.

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